

# Physical constants of 4-Bromo-3-fluorobenzyl bromide (m.p., b.p.)

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## Compound of Interest

Compound Name: *4-Bromo-3-fluorobenzyl bromide*

Cat. No.: *B1339632*

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## An In-Depth Technical Guide to the Physical Constants of **4-Bromo-3-fluorobenzyl bromide**

This technical guide provides a comprehensive overview of the physical constants, specifically the melting and boiling points, of **4-Bromo-3-fluorobenzyl bromide**. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate physical property data and standardized experimental methodologies.

## Compound Identification

Chemical Name: **4-Bromo-3-fluorobenzyl bromide** Synonyms: 1-Bromo-4-(bromomethyl)-2-fluorobenzene, 3-Fluoro-4-bromobenzyl bromide[1][2] CAS Number: 127425-73-4[1][2][3]  
Molecular Formula: C<sub>7</sub>H<sub>5</sub>Br<sub>2</sub>F[1][2][3] Molecular Weight: 267.92 g/mol [1][2][3]

## Physical Constants

The experimentally determined physical constants for **4-Bromo-3-fluorobenzyl bromide** are summarized in the table below. These values are critical for understanding the compound's physical state at various temperatures, which is essential for handling, storage, and reaction setup.

Physical Constant	Value
Melting Point	33-36 °C[1]
Boiling Point	252 °C[1]
	259.8 °C at 760 mmHg[2]
Density	1.923 g/cm <sup>3</sup> [1][2]
Flash Point	106 °C[1]
	110.9 °C[2]

## Experimental Protocols

The following sections detail the standard methodologies for the determination of the melting and boiling points of organic compounds like **4-Bromo-3-fluorobenzyl bromide**.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. The capillary method is a widely accepted technique for this measurement.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of the crystalline **4-Bromo-3-fluorobenzyl bromide** is finely ground to a powder.

- Capillary Loading: The open end of a capillary tube is tapped into the powder, forcing a small amount of the sample into the tube. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating and Observation:
  - The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- Reporting: The melting point is reported as a range from the initial to the final temperature.

## Boiling Point Determination (Distillation Method)

For larger sample quantities, the boiling point can be accurately determined by simple distillation under atmospheric pressure.

Apparatus:

- Distillation flask (round-bottom)
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle

- Boiling chips

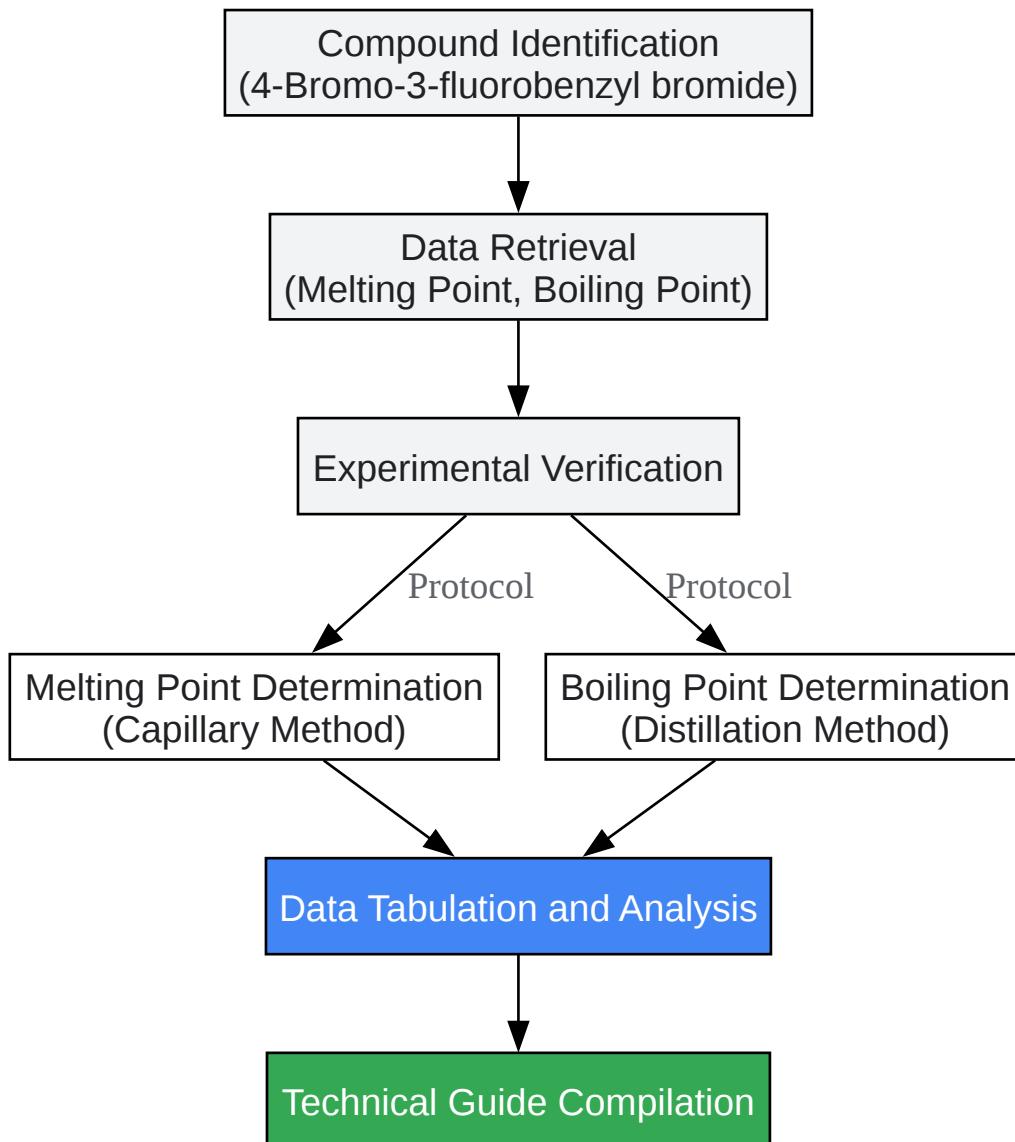
Procedure:

- Apparatus Assembly: The distillation apparatus is assembled with the sample and boiling chips in the distillation flask. The thermometer bulb should be positioned just below the side arm leading to the condenser to ensure it measures the temperature of the vapor in equilibrium with the boiling liquid.
- Heating: The flask is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- Equilibrium and Measurement: The temperature will stabilize when the vapor reaches the thermometer bulb and begins to condense. This stable temperature, observed while the liquid is boiling and condensate is forming on the thermometer bulb, is the boiling point.
- Pressure Correction: The atmospheric pressure is recorded. If the pressure is not exactly 760 mmHg, a nomograph or the Clausius-Clapeyron equation can be used to correct the observed boiling point to the normal boiling point.

## Logical Workflow

The following diagram illustrates the logical workflow from compound identification to the final data presentation for its physical constants.

## Workflow for Physical Constant Determination



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Caption: Logical workflow for determining and reporting physical constants.

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## References

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